

An In-depth Technical Guide to 2-Fluoro-6-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoro-6-nitrobenzaldehyde

Cat. No.: B167507

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Fluoro-6-nitrobenzaldehyde** (CAS No: 1644-82-2), a key aromatic aldehyde intermediate. The document details its chemical structure, physicochemical properties, and outlines a plausible synthetic route with a detailed experimental protocol adapted from established methodologies. Furthermore, it presents a summary of its spectroscopic data, potential applications in drug discovery, and relevant safety information. This guide is intended to be a valuable resource for researchers and professionals engaged in organic synthesis and medicinal chemistry.

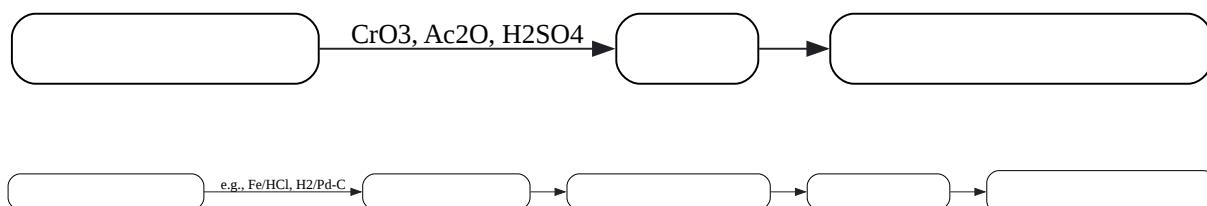
Chemical Structure and Identification

2-Fluoro-6-nitrobenzaldehyde is a substituted aromatic compound featuring a benzaldehyde ring with a fluorine atom and a nitro group at the ortho positions relative to the formyl group.

- IUPAC Name: **2-Fluoro-6-nitrobenzaldehyde**
- Synonyms: 3-Fluoro-2-formylnitrobenzene
- CAS Number: 1644-82-2
- Molecular Formula: $C_7H_4FNO_3$

- Molecular Weight: 169.11 g/mol
- InChI Key: LMTKLMMRJDNPFT-UHFFFAOYSA-N

Structure:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Fluoro-6-nitrobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167507#2-fluoro-6-nitrobenzaldehyde-cas-number-and-structure\]](https://www.benchchem.com/product/b167507#2-fluoro-6-nitrobenzaldehyde-cas-number-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com